

Application Note: High-Sensitivity Quantification of D-Fructose by HILIC-MS/MS

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Compound of Interest

Compound Name: *D-Fructose-13C,d2*

Cat. No.: *B12403597*

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Introduction & Scientific Rationale

Fructose is a ketohexose sugar significantly implicated in metabolic syndrome, non-alcoholic fatty liver disease (NAFLD), and diabetes. Accurate quantification in biological fluids is analytically challenging due to:

- **Isomerism:** Fructose is isobaric (MW 180.16) with Glucose and Galactose.^{[1][2][3][4]} Standard C18 chromatography cannot separate these polar isomers, leading to co-elution and ion suppression.
- **Ionization:** Sugars lack acidic/basic functional groups, making them poor candidates for electrospray ionization (ESI) in positive mode without derivatization.
- **Endogeneity:** High background levels of glucose (typically 100-fold higher than fructose) require a method with exceptional selectivity.

The Solution: HILIC-Negative ESI-MS/MS

This protocol utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) with an amide-bonded stationary phase to resolve fructose from glucose. Detection is performed in Negative

ESI mode using a high-pH mobile phase to facilitate deprotonation

. The use of **D-Fructose-13C,d2** as an internal standard (IS) provides a +3 Da mass shift, compensating for matrix effects and ionization variability.

Experimental Workflow

The following diagram illustrates the critical path from sample preparation to data analysis.



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Caption: Step-by-step workflow for the extraction and quantification of Fructose using Isotope Dilution MS.

Materials & Reagents

Component	Specification	Purpose
Analyte	D-Fructose (High Purity >99%)	Calibration Standards
Internal Standard	D-Fructose-13C,d2	Matrix compensation. Note: Ensure label position is known (e.g., 1-13C, 6,6-d2) for fragment confirmation.
Column	Waters XBridge BEH Amide XP (2.5 µm, 2.1 x 100 mm)	Separation of Glucose/Fructose isomers
Mobile Phase A	95:5 Water:Acetonitrile + 0.1% NH ₄ OH	Aqueous phase, High pH for ionization
Mobile Phase B	95:5 Acetonitrile:Water + 0.1% NH ₄ OH	Organic phase, HILIC retention
Precipitation Agent	Acetonitrile (LC-MS Grade)	Protein removal

Detailed Protocol

Stock Solution Preparation[1][4]

- Fructose Stock (1 mg/mL): Dissolve 10 mg D-Fructose in 10 mL of 50:50 ACN:Water.
- IS Stock (100 µg/mL): Dissolve 1 mg **D-Fructose-13C,d2** in 10 mL of 50:50 ACN:Water.
- Working IS Solution: Dilute IS Stock to 5 µg/mL in pure Acetonitrile. This serves as both the IS spike and the precipitation solvent.

Sample Preparation (Protein Precipitation)

- Aliquot 50 µL of plasma/serum into a 1.5 mL microcentrifuge tube.
- Add 200 µL of Working IS Solution (Acetonitrile containing **D-Fructose-13C,d2**).
- Vortex vigorously for 30 seconds to precipitate proteins.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer 150 µL of the supernatant to an LC vial with insert.
 - Note: Do not evaporate and reconstitute. Sugars are volatile during evaporation if not carefully controlled, and HILIC requires high organic content for injection to maintain peak shape.

LC-MS/MS Conditions

Liquid Chromatography (HILIC)

- Column Temp: 35°C
- Flow Rate: 0.3 mL/min
- Injection Vol: 2-5 µL
- Gradient Profile:
 - 0.0 min: 90% B

- 2.0 min: 90% B (Isocratic hold to elute non-polars)
- 8.0 min: 60% B (Linear gradient to elute sugars)
- 8.1 min: 40% B (Wash)
- 10.0 min: 40% B
- 10.1 min: 90% B (Re-equilibration)
- 13.0 min: Stop
- Critical: Glucose typically elutes before Fructose on Amide columns. Ensure baseline separation (Resolution > 1.5).

Mass Spectrometry (ESI Negative Mode)

- Ion Source: Electrospray Ionization (ESI-)
- Spray Voltage: -2500 V (Low voltage reduces discharge)
- Capillary Temp: 300°C
- Gas Flows: Optimized for instrument (e.g., Sheath 40, Aux 10 arb units).

MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Type
D-Fructose	179.0 [M-H] ⁻	89.0 [C3-C4 cleavage]	10-15	Quantifier
D-Fructose	179.0 [M-H] ⁻	113.0	12-18	Qualifier

| **D-Fructose-13C,d2** | 182.0 [M-H]⁻ | 91.0* | 10-15 | IS Quantifier |

- Technical Note on IS Transition: The Precursor is 179 + 1 (13C) + 2 (d2) = 182. The Product ion depends on the position of the label.

- If the fragment (C3-C6) retains the labels, the mass is 89 + shift.
- Action: Perform a Product Ion Scan of your specific IS standard to determine the dominant fragment. If the labels are on the C1-C3 fragment, the transition might differ. The table assumes a +2 Da shift in the fragment (e.g., 89 → 91) which is common for uniformly labeled or specific C4-C6 labeled analogs.

Method Validation Criteria (Self-Validating System)

To ensure trustworthiness, every run must pass these system suitability tests:

- Retention Time Lock: Fructose must elute at a specific relative retention time (RRT) to the IS (1.00 ± 0.02). If Glucose elutes at 1.05 RRT, the peaks must not overlap at 50% height.
- Isotope Contribution: Inject a blank sample containing only the IS. Check for interference in the Fructose channel (m/z 179). Signal should be < 20% of the LLOQ.
- Linearity: Calibration curve (1 – 500 μ M) must have
.
- Recovery: Spike recovery should be 85-115%.

Troubleshooting & Optimization

- Issue: Poor Separation of Glucose/Fructose.[3]
 - Cause: Mobile phase pH is too low or gradient is too steep.
 - Fix: Ensure 0.1% NH_4OH is fresh (pH ~9.0). High pH promotes the formation of the
-pyranose and
-furanose anomers which interact differently with the Amide phase than the
-anomers.
- Issue: Low Sensitivity.

- Cause: Ion suppression from salts.
- Fix: Divert the LC flow to waste for the first 1.5 minutes (salt elution).
- Issue: Peak Tailing.
 - Cause: Sample solvent mismatch.
 - Fix: Ensure sample injection solvent is at least 75% Acetonitrile. Injecting aqueous samples into HILIC causes peak distortion.

References

- Separation Mechanism: Waters Corporation. "Separation of Sugars on XBridge BEH Amide Columns." [Link](#)
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